

Operational Guide: Proper Disposal of 3-(2-Ethoxyethoxy)benzotrile

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Compound of Interest

Compound Name: 3-(2-Ethoxyethoxy)benzotrile

CAS No.: 1095085-73-6

Cat. No.: B1499002

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Executive Summary: Immediate Action Plan

This guide mandates the disposal protocols for **3-(2-Ethoxyethoxy)benzotrile** (CAS 1095085-73-6). While this specific derivative is not explicitly P-listed or U-listed under US EPA RCRA regulations, it must be managed as Hazardous Organic Waste due to its acute toxicity profile (H302) and the presence of the nitrile moiety, which poses environmental risks and potential reactivity with strong acids.

Core Directive: Do NOT dispose of via sink/drain. All waste must be segregated, labeled, and incinerated via a licensed hazardous waste contractor.

Parameter	Critical Data
CAS Number	1095085-73-6
Chemical Class	Aromatic Nitrile / Ether Derivative
Primary Hazard	Acute Toxicity (Oral) - H302; Skin/Eye Irritant
Disposal Method	High-Temperature Incineration (with afterburner/scrubber)
Incompatibility	Strong Acids (Risk of HCN evolution), Strong Oxidizers
RCRA Status	Non-Listed (Process Knowledge determines "Hazardous" status)

Chemical Profile & Hazard Logic

To ensure safety, you must understand the causality behind these procedures. The disposal strategy is dictated by the chemical structure: the benzonitrile core and the ethoxyethoxy tail.

- **The Nitrile Risk:** The cyano group (-CN) is stable under neutral conditions but can hydrolyze in the presence of strong acids to release ammonium salts or, under extreme conditions, traces of hydrogen cyanide (HCN). Therefore, acid segregation is non-negotiable.
- **The Ether Tail:** The 2-ethoxyethoxy chain increases lipophilicity and boiling point compared to simple benzonitrile. This reduces volatility but increases persistence in aquatic environments, making drain disposal an environmental violation (Clean Water Act compliance).

Physicochemical Properties Table

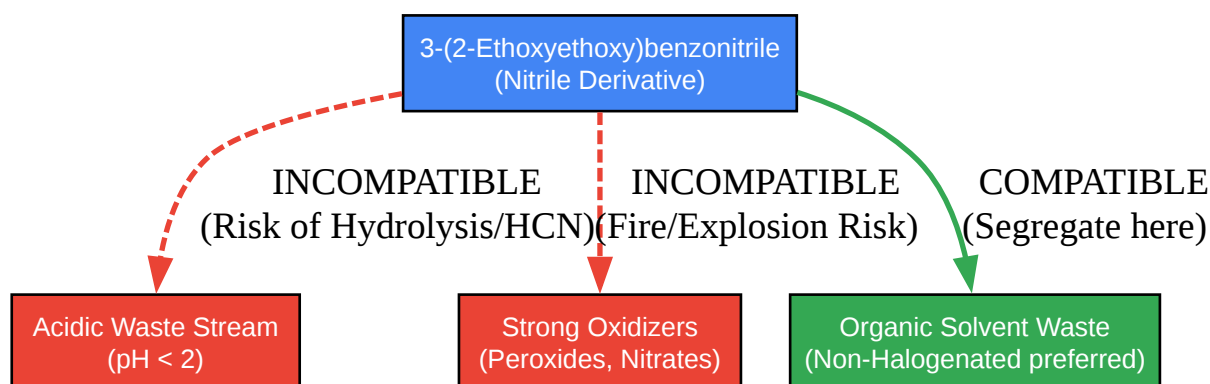
Property	Value	Operational Implication
Molecular Weight	191.23 g/mol	Heavier than water; may sink in aqueous phases.
Physical State	Liquid	Requires leak-proof secondary containment.
Solubility	Organic Solvents	Compatible with standard organic waste streams (halogenated or non-halogenated).
Flash Point	>100°C (Predicted)	Likely not D001 (Ignitable), but combustible.

Pre-Disposal: Segregation & Storage

Proper disposal begins at the bench. You must segregate this compound to prevent "unintended chemistry" in the waste container.

Segregation Logic Diagram

Figure 1: Chemical segregation logic to prevent incompatible mixing events.



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[1][2] Protocol:

- Container: Use high-density polyethylene (HDPE) or glass containers.

- Labeling: Even if "Non-Regulated" by specific RCRA code, label as:
 - Contents: "**3-(2-Ethoxyethoxy)benzotrile**, Organic Solvents"
 - Hazards: "Toxic, Irritant"
- Buffer: Do not fill containers >90% full to allow for thermal expansion.

Disposal Workflows

Workflow A: Routine Laboratory Waste

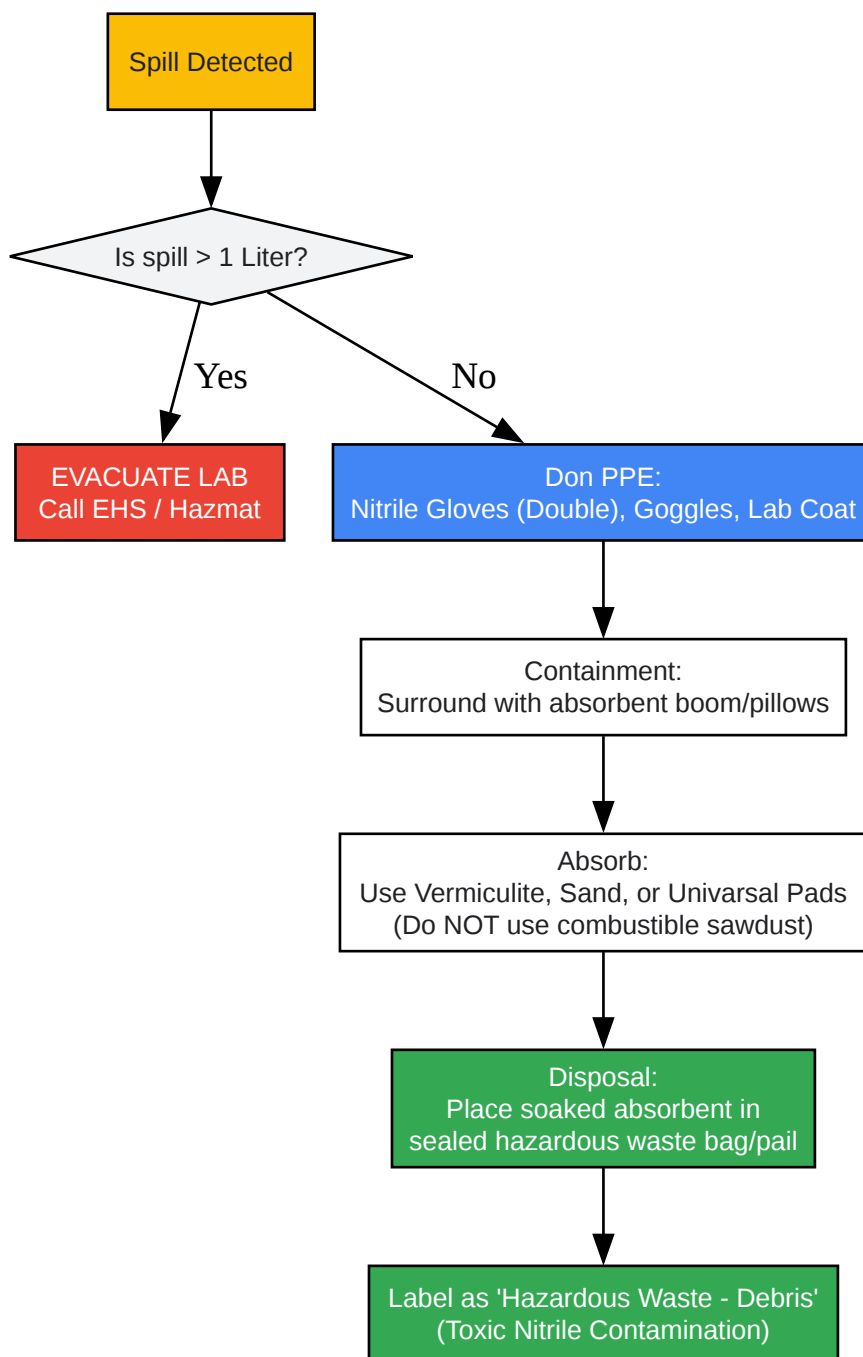
For standard disposal of reaction byproducts, mother liquors, or expired reagents.

- Accumulation: Collect in the "Organic Waste" carboy. Ensure the carboy is pH neutral (pH 6-8).
- Verification: Check that no metal hydrides or strong acids are present in the stream.
- Tagging: Complete your facility's Hazardous Waste Tag.
 - Chemical Name: Must be written out in full (No abbreviations/formulas).
 - Constituents: List approximate % (e.g., "1% Nitrile in 99% Ethanol").
- Handoff: Transfer to EHS/Waste Contractor for incineration.

Workflow B: Spill Cleanup Procedure

For accidental release of neat material or high-concentration solutions.

Decision Tree: Spill Response Figure 2: Operational decision matrix for spill containment and cleanup.



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Regulatory Compliance & Classification

Although **3-(2-Ethoxyethoxy)benzotrile** is not explicitly listed on the EPA P-List (Acute Hazardous) or U-List (Toxic Waste), you must apply "Process Knowledge" to classify it correctly.

- EPA/RCRA Classification:
 - Likely Not Regulated as a specific listed waste code.
 - However, if the waste exhibits characteristics (e.g., if mixed with flammable solvents), it acquires those codes (e.g., D001).
 - Best Practice: Manage as Class 6.1 (Toxic) for transport purposes if shipping pure material, or Non-Regulated Chemical Waste for disposal, ensuring it is destined for Incineration.
- Destruction Method: The only acceptable destruction method is Incineration in a facility equipped with a secondary combustion chamber (afterburner) and alkaline scrubber. This ensures the complete oxidation of the nitrile group to

and

(or

captured by scrubbers), preventing the release of toxic intermediates.

References

- Sigma-Aldrich.Safety Data Sheet: **3-(2-Ethoxyethoxy)benzotrile** (CAS 1095085-73-6).
- PubChem.Compound Summary: 3-Ethoxybenzotrile (Structural Analog). National Library of Medicine. [\[Link\]](#)
- US Environmental Protection Agency (EPA).RCRA Regulations: 40 CFR Part 261 - Identification and Listing of Hazardous Waste.[\[Link\]](#)
- National Institutes of Health (NIH).Nitriles: Safety and Handling Guidelines.[\[Link\]](#)

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Sources

- [1. nyu.edu \[nyu.edu\]](#)
- [2. wku.edu \[wku.edu\]](#)
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